

Proper Disposal of Penconazole-d7: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Penconazole-d7

Cat. No.: B12060739

[Get Quote](#)

For immediate release: This document provides essential safety and logistical information for the proper handling and disposal of **Penconazole-d7** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure personal safety and environmental compliance.

Penconazole-d7, a deuterated form of the triazole fungicide Penconazole, requires careful management as a hazardous chemical waste stream. Due to its toxicological profile, including potential reproductive toxicity and high toxicity to aquatic life, improper disposal is strictly prohibited. Adherence to federal, state, and local regulations, in addition to institutional safety protocols, is mandatory.

Quantitative Data Summary

The following table summarizes key quantitative data for Penconazole. Note that specific data for the deuterated form (d7) is limited; therefore, data for the parent compound is provided as a primary reference.

Parameter	Value	Reference/Citation
Chemical Formula	C ₁₃ D ₇ H ₈ Cl ₂ N ₃	[1]
Molecular Weight	291.23 g/mol	[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H361 (Suspected of damaging the unborn child), H410 (Very toxic to aquatic life with long lasting effects)	[2]
UN Number	3077 (for environmentally hazardous substance, solid, n.o.s.)	[2]
Occupational Exposure Limit (OEL)	Not Established	No specific OEL has been established by OSHA, NIOSH, or ACGIH for Penconazole.[3][4][5]
EPA Hazardous Waste Code	D002 (Corrosivity, if in acidic or basic solution), Potentially U-listed or P-listed if it meets toxicity criteria, though not explicitly listed.[6]	It is recommended to consult with your institution's Environmental Health and Safety (EHS) department for the precise waste code assignment.
Solubility in Water	73 mg/L (at 25°C)	[7][8]

Experimental Protocols: Disposal and Decontamination

The following protocols provide detailed methodologies for the safe disposal of **Penconazole-d7** and the decontamination of associated materials.

Protocol 1: Disposal of Unused Penconazole-d7 and Contaminated Labware

- Personal Protective Equipment (PPE): Before handling **Penconazole-d7**, don appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile or neoprene), and safety glasses with side shields.
- Waste Segregation:
 - Solid Waste: Collect unused **Penconazole-d7** powder, contaminated weigh boats, and other solid labware (e.g., pipette tips, centrifuge tubes) in a dedicated, leak-proof hazardous waste container. The container must be made of a material compatible with the chemical.
 - Liquid Waste: If **Penconazole-d7** is in a solvent, collect the solution in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS department.
- Waste Container Labeling:
 - Affix a hazardous waste label to the container as soon as the first item of waste is added.
 - The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Penconazole-d7**"
 - The concentration and solvent (if applicable)
 - The date accumulation started
 - The associated hazards (e.g., "Toxic," "Environmental Hazard")
- Storage: Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory. The SAA should be away from drains and sources of ignition.
- Disposal Request: Once the container is full or has been in storage for the maximum allowable time per institutional and regulatory guidelines, submit a hazardous waste pickup request to your institution's EHS department.

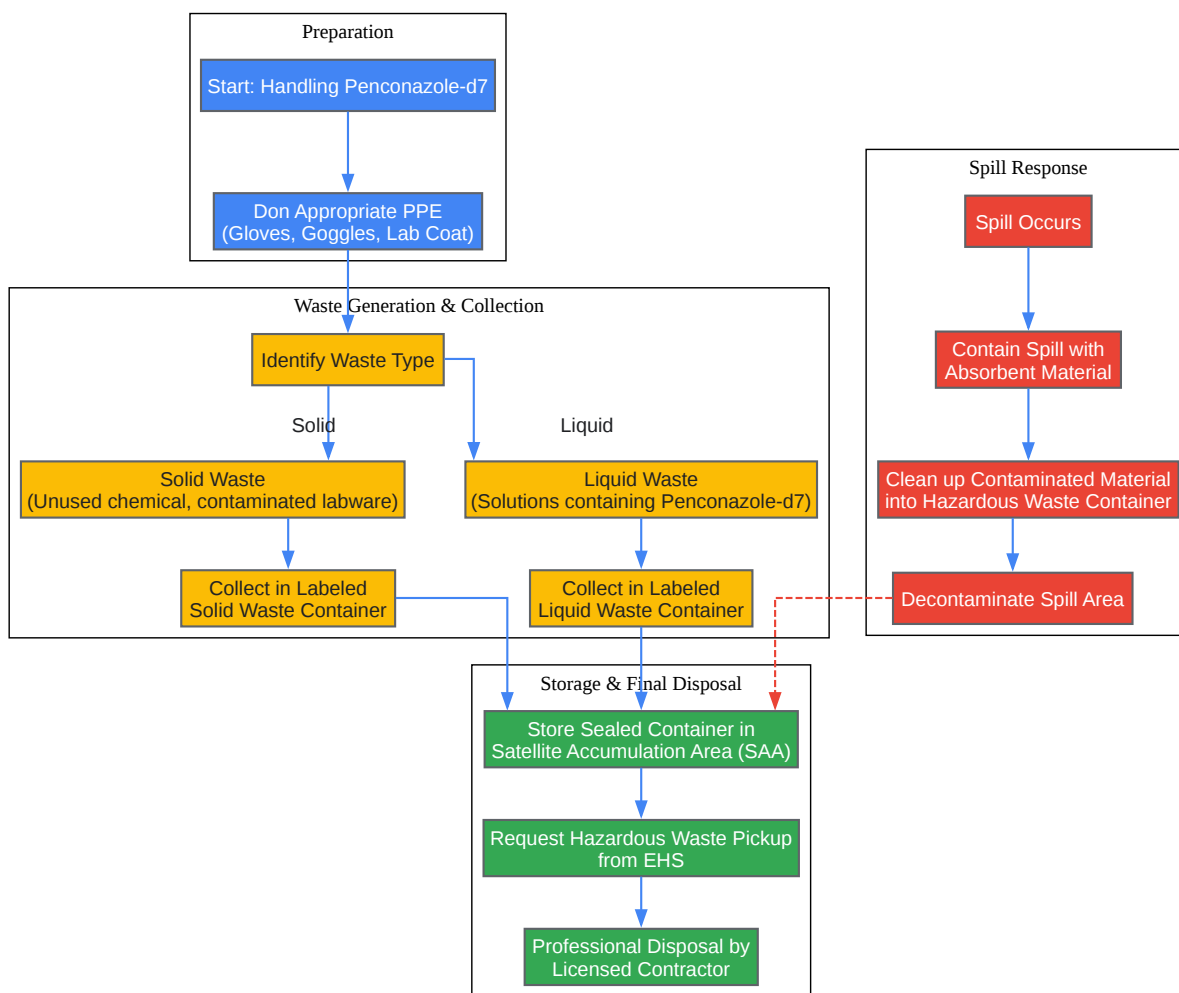
- Documentation: Maintain a log of all **Penconazole-d7** waste generated, including the amount and date of disposal.

Protocol 2: Spill Decontamination

- Evacuate and Ventilate: In the event of a spill, evacuate the immediate area and ensure adequate ventilation.
- Don PPE: Put on the appropriate PPE, including a respirator if the spill generates dust or aerosols.
- Contain the Spill:
 - Solid Spill: Gently cover the spill with an absorbent material to prevent the powder from becoming airborne.
 - Liquid Spill: Surround the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to prevent it from spreading.
- Clean-up:
 - Carefully sweep or scoop the contained material into a designated hazardous waste container.
 - Avoid creating dust.
- Decontaminate the Area:
 - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or isopropanol), followed by a soap and water solution.
 - Collect all cleaning materials (wipes, gloves, etc.) as hazardous waste.
- Final Steps:
 - Wash hands and any exposed skin thoroughly with soap and water.
 - Report the spill to your laboratory supervisor and EHS department.

Visualized Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Penconazole-d7**.



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the proper disposal procedure for **Penconazole-d7** waste in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Penconazole-d7 | CAS 1628110-84-8 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Penconazole (Ref: CGA 71818) [[sitem.herts.ac.uk](https://www.sitem.herts.ac.uk)]
- 3. ccohs.ca [[ccohs.ca](https://www.ccohs.ca)]
- 4. osha.gov [[osha.gov](https://www.osha.gov)]
- 5. Pocket Guide to Chemical Hazards Introduction | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
- 6. pwaste.com [[pwaste.com](https://www.pwaste.com)]
- 7. Penconazole | 66246-88-6 [[chemicalbook.com](https://www.chemicalbook.com)]
- 8. Penconazole - A new generation of antifungal triazole fungicide - HEBEN [[hb-p.com](https://www.hb-p.com)]
- To cite this document: BenchChem. [Proper Disposal of Penconazole-d7: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12060739#penconazole-d7-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com